Independent Validation of Published Quisinostat Dihydrochloride Findings: A Comparative Guide

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Compound of Interest

Compound Name:	*Quisinostat dihydrochloride*
Cat. No.:	*B15563975*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **Quisinostat dihydrochloride** with other histone deacetylase (HDAC) inhibitors, Vorinostat and Romidepsin. The information presented is based on published experimental data to support independent validation of findings.

In Vitro Efficacy: Comparative IC50 Values

The following table summarizes the half-maximal inhibitory concentrations (IC50) of Quisinostat, Vorinostat, and Romidepsin in various cancer cell lines. Lower IC50 values indicate greater potency.

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Drug	Cell Line	Cancer Type	IC50 (nM)	Reference
Quisinostat	HUT78	Cutaneous T-Cell Lymphoma	1.22 ± 0.24	[1]
A549	Non-Small Cell Lung Cancer	82.4 (48h), 42.0 (72h)	[2]	
HepG2	Hepatocellular Carcinoma	81.2 (48h), 30.8 (72h)	[3]	
Multiple Pediatric Lines (Median)	Various	2.2	[4]	
Urothelial Carcinoma (Median)	Bladder Cancer	~10-40.9	[5]	
Vorinostat	HUT78	Cutaneous T-Cell Lymphoma	675 ± 214	[1]
MV4-11	Leukemia	636	[2]	
Daudi	Lymphoma	493	[2]	
A549	Non-Small Cell Lung Cancer	1640	[2]	
MCF-7	Breast Cancer	685	[2]	
Romidepsin	HUT78	Cutaneous T-Cell Lymphoma	0.038 - 6.36	[6]
Karpas-299	T-Cell Lymphoma	0.44 - 3.87	[6]	
Urothelial Carcinoma (Median)	Bladder Cancer	1.7 - 5.8	[5]	

Clinical Efficacy: A Comparative Overview

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This section compares the clinical trial outcomes for Quisinostat, Vorinostat, and Romidepsin in two cancer types where HDAC inhibitors have been investigated: ovarian cancer and cutaneous T-cell lymphoma (CTCL).

Ovarian Cancer

Drug	Trial Phase	Treatment Regimen	Objective Response Rate (ORR)	Key Findings & Reference
Quisinostat	Phase II	Quisinostat + Paclitaxel + Carboplatin	51.6%	High efficacy in platinum-resistant ovarian cancer.[7] Median progression-free survival of 7 months.[7]
Vorinostat	Phase II	Monotherapy	Minimal activity	Well-tolerated but limited single-agent efficacy in recurrent platinum-refractory ovarian cancer.[8]
Romidepsin	Preclinical/Early Phase	Combination with Cisplatin	Synergistic cytotoxicity	Enhanced the anti-tumor effects of cisplatin in ovarian cancer cell lines and xenograft models.[7][9]

Cutaneous T-Cell Lymphoma (CTCL)

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Drug	Trial Phase	Treatment Regimen	Objective Response Rate (ORR)	Key Findings & Reference
Quisinostat	Phase II (Data not available in searches)	-	-	-
Vorinostat	Phase II	Monotherapy (400 mg daily)	24% - 30%	Effective in heavily pretreated patients with refractory CTCL. [10][11][12][13]
Romidepsin	Phase II	Monotherapy	34%	Durable responses observed in patients with relapsed or refractory CTCL. [5][14]

Pharmacokinetic Profiles

A summary of the key pharmacokinetic parameters for each HDAC inhibitor is presented below.

Drug	Administration	Tmax (hours)	Half-life (hours)	Metabolism	Protein Binding	Reference
Quisinostat	Oral	1 - 6	~8.8	-	-	[15]
Vorinostat	Oral	~1.5	~2	Hepatic (glucuronidation, hydrolysis)	~71%	[16]
Romidepsin	Intravenous	-	~3	Primarily CYP3A4	92-94%	[17]

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Signaling Pathways and Experimental Workflows

The following diagrams illustrate the mechanism of action of HDAC inhibitors and a general workflow for evaluating their efficacy.

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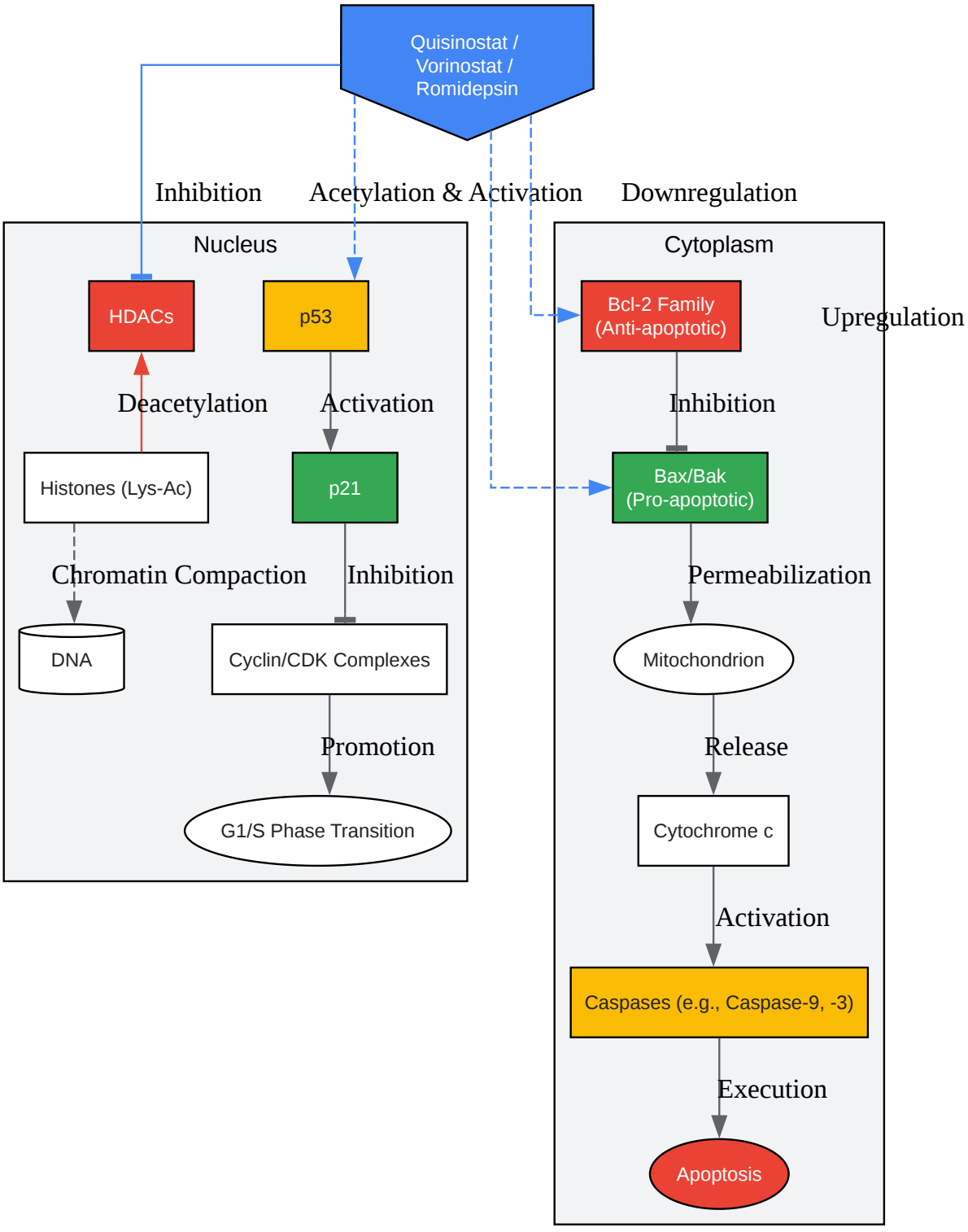

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HDAC Inhibitor Mechanism of Action

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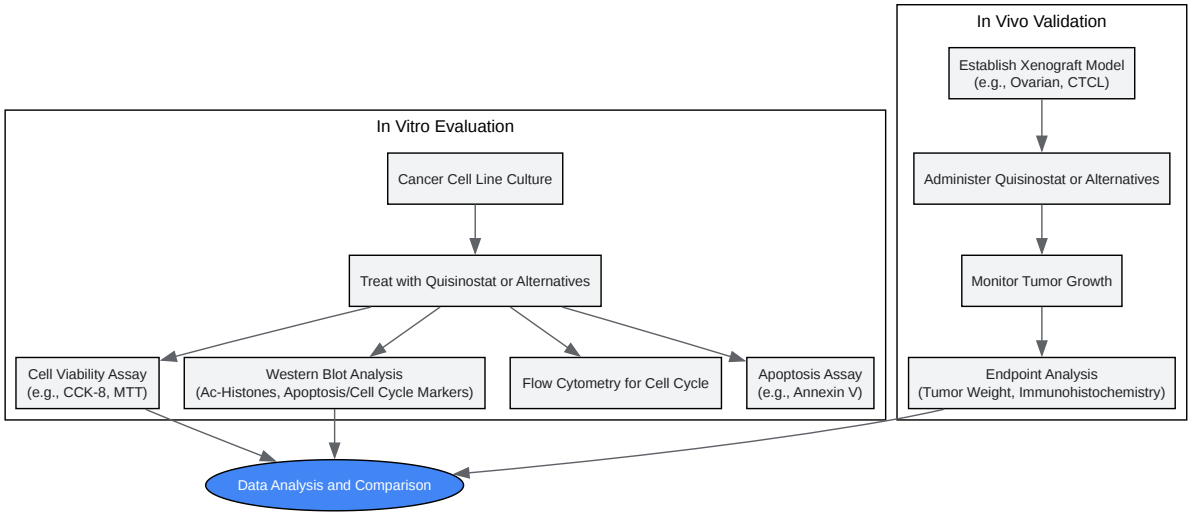

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